

Reproducibility of Published Findings on (2R,3R)-E1R: A Comparative Guide

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Compound of Interest

Compound Name: (2R,3R)-E1R

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the published findings on **(2R,3R)-E1R**, a stereoisomer of the cognition-enhancing and anti-seizure compound E1R. E1R, chemically known as (4R,5S)-2-(5-methyl-2-oxo-4-phenyl-pyrrolidin-1-yl)-acetamide, is a positive allosteric modulator of the sigma-1 receptor. This document summarizes the available data on its less-studied enantiomer, **(2R,3R)-E1R**, and compares its activity with its other stereoisomers and alternative sigma-1 receptor modulators. The information is presented to aid in the assessment of reproducibility and to guide future research and development efforts.

Comparative Efficacy of E1R Stereoisomers

The biological activity of the four stereoisomers of 2-(5-methyl-2-oxo-4-phenyl-pyrrolidin-1-yl)-acetamide has been evaluated, revealing significant differences in their capacity to act as positive allosteric modulators of the sigma-1 receptor. The table below summarizes the comparative efficacy based on published in vitro assays.

Compound	Stereoisomer	Relative Efficacy as a Sigma-1 Receptor Positive Allosteric Modulator
E1R	(4R,5S)	High
(2R,3R)-E1R	(2R,3R)	Moderate
(4S,5R)-E1R	(4S,5R)	Low / Inactive
(2S,3S)-E1R	(2S,3S)	Moderate

Data is synthesized from qualitative descriptions in the literature. Specific quantitative values (e.g., EC₅₀) for direct comparison are not consistently reported across all isomers in the reviewed publications.

Experimental Protocols

Reproducibility of scientific findings is critically dependent on detailed experimental protocols. Below are methodologies for key experiments related to the synthesis and evaluation of E1R and its stereoisomers.

Synthesis of 2-(5-methyl-4-phenyl-2-oxopyrrolidin-1-yl)-acetamide Stereoisomers

The synthesis of the four stereoisomers, including **(2R,3R)-E1R**, has been described.^{[1][2]} The general approach involves the asymmetric Michael addition of nitroalkenes to malonates, followed by reductive cyclization and subsequent amidation. A detailed, reproducible protocol is outlined below:

Step 1: Asymmetric Michael Addition

- To a solution of the appropriate chiral catalyst in a suitable solvent (e.g., toluene), add diethyl malonate and 1-phenyl-2-nitropropene.
- Stir the reaction mixture at a controlled temperature (e.g., room temperature) for a specified period (e.g., 24-48 hours) to yield the corresponding nitroalkane adducts.

- Purify the diastereomeric products using column chromatography.

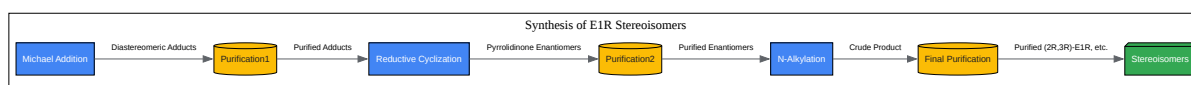
Step 2: Reductive Cyclization

- Dissolve the purified nitroalkane in a solvent such as methanol.
- Add a reducing agent (e.g., Raney nickel) and subject the mixture to hydrogenation under pressure.
- The reduction of the nitro group and subsequent intramolecular cyclization affords the corresponding 5-methyl-4-phenylpyrrolidin-2-one enantiomers.
- Purify the products by crystallization or chromatography.

Step 3: N-Alkylation with 2-bromoacetamide

- To a solution of the purified pyrrolidinone enantiomer in a polar aprotic solvent (e.g., DMF), add a base (e.g., sodium hydride) at a low temperature (e.g., 0 °C).
- Add 2-bromoacetamide and allow the reaction to proceed at room temperature until completion.
- Isolate and purify the final acetamide stereoisomers by column chromatography and recrystallization.

For a visual representation of the synthesis workflow, please refer to the diagram below.



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A high-level workflow for the synthesis of E1R stereoisomers.

In Vitro Evaluation of Sigma-1 Receptor Modulation

The positive allosteric modulatory activity of E1R stereoisomers is typically assessed using in vitro assays that measure the potentiation of a sigma-1 receptor agonist's effect.

Bradykinin-Induced Calcium Influx Assay

- Cell Line: Neuroblastoma x glioma hybrid cells (e.g., NG108-15).
- Procedure:
 - Load cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
 - Pre-incubate the cells with the test compound (e.g., **(2R,3R)-E1R**) at various concentrations.
 - Stimulate the cells with a sub-maximal concentration of the sigma-1 receptor agonist PRE-084, followed by bradykinin.
 - Measure the change in intracellular calcium concentration using a fluorescence plate reader.
- Endpoint: Potentiation of the bradykinin-induced calcium signal in the presence of the test compound and PRE-084.

In Vivo Assessment of Cognitive Enhancement

The scopolamine-induced amnesia model in rodents is a standard method to evaluate the cognition-enhancing properties of test compounds.

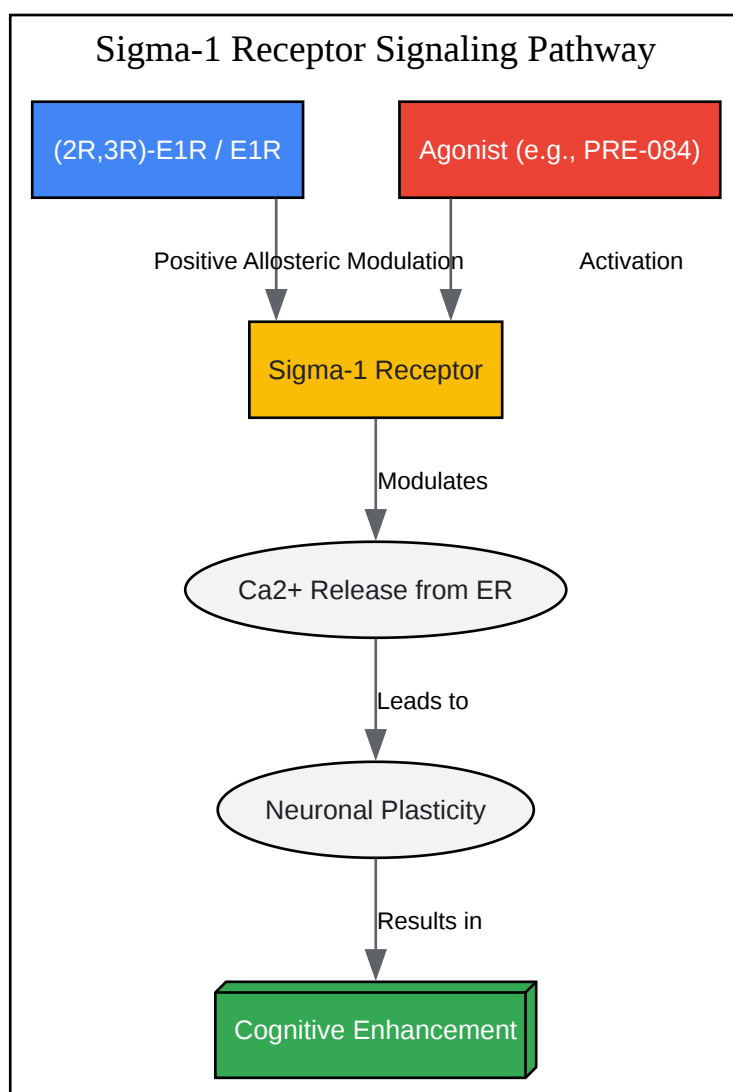
Passive Avoidance Test

- Animals: Male mice or rats.
- Procedure:
 - Training: Place the animal in the light compartment of a two-compartment shuttle box. When the animal enters the dark compartment, deliver a mild foot shock.

- Treatment: Administer the test compound (e.g., **(2R,3R)-E1R**) intraperitoneally at various doses. After a set time, administer scopolamine to induce amnesia.
- Testing: 24 hours after training, place the animal back in the light compartment and measure the latency to enter the dark compartment.
- Endpoint: An increase in the step-through latency is indicative of improved memory retention and cognitive enhancement.

Signaling Pathway

E1R and its active stereoisomers exert their effects by positively modulating the sigma-1 receptor, a chaperone protein located at the mitochondria-associated membrane of the endoplasmic reticulum. This modulation enhances the receptor's ability to regulate intracellular calcium signaling, which is crucial for neuronal function and plasticity.



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Simplified signaling pathway of E1R's action on the sigma-1 receptor.

Comparison with Alternatives

The primary alternatives to **(2R,3R)-E1R** fall into two categories: other stereoisomers of the same parent compound and other classes of sigma-1 receptor modulators.

- **(4R,5S)-E1R**: As the most studied and potent isomer, it serves as the primary benchmark for comparison. Published data consistently indicates its superior activity as a positive allosteric modulator.

- PRE-084: A selective sigma-1 receptor agonist, PRE-084 is often used as a tool compound in research to activate the receptor.[3][4][5][6] Unlike E1R, which modulates the receptor's response to an agonist, PRE-084 directly activates it.
- Donepezil: A widely used drug for the treatment of Alzheimer's disease, donepezil acts primarily as an acetylcholinesterase inhibitor, thereby increasing acetylcholine levels in the brain.[7][8][9][10][11] While its primary mechanism is different, some studies suggest that it may also interact with sigma-1 receptors, although this is not its main mode of action.
- Other Allosteric Modulators: Several other compounds have been identified as allosteric modulators of the sigma-1 receptor, including phenytoin and certain neurosteroids.[12][13][14][15] However, many of these lack the selectivity of E1R.

Conclusion

The available evidence suggests that the stereochemistry of 2-(5-methyl-2-oxo-4-phenylpyrrolidin-1-yl)-acetamide is a critical determinant of its activity as a positive allosteric modulator of the sigma-1 receptor. While (4R,5S)-E1R is the most potent isomer, **(2R,3R)-E1R** also demonstrates activity, albeit to a lesser extent. For the robust reproduction of findings and further development, it is imperative to use stereochemically pure compounds and to follow detailed, validated experimental protocols. This guide provides a foundational overview to assist researchers in navigating the existing literature and in designing future studies to further elucidate the therapeutic potential of **(2R,3R)-E1R** and related compounds.

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